

# 2-Chloro-4,5-dimethylphenol CAS number 1124-04-5 properties

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## Compound of Interest

Compound Name: **2-Chloro-4,5-dimethylphenol**

Cat. No.: **B075673**

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An In-depth Technical Guide to **2-Chloro-4,5-dimethylphenol** (CAS 1124-04-5)

This document provides a comprehensive overview of the chemical and physical properties, safety information, and relevant experimental protocols for **2-Chloro-4,5-dimethylphenol**, intended for researchers, scientists, and professionals in drug development.

## Core Properties and Identifiers

**2-Chloro-4,5-dimethylphenol**, also known as 6-Chloro-3,4-xylenol, is a chlorinated aromatic organic compound.<sup>[1][2]</sup> Its fundamental properties are summarized below.

Property	Value	Source
CAS Registry Number	1124-04-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>8</sub> H <sub>9</sub> ClO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	156.61 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Melting Point	70-72°C	<a href="#">[3]</a>
Boiling Point	237.0 ± 35.0 °C (Predicted)	<a href="#">[3]</a>
Density	1.183 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[3]</a>
pKa	8.92 ± 0.23 (Predicted)	<a href="#">[3]</a>
IUPAC Name	2-chloro-4,5-dimethylphenol	<a href="#">[1]</a> <a href="#">[4]</a>
Synonyms	Phenol, 2-chloro-4,5-dimethyl-; Banol phenol; 2-Chloro-4,5- xylenol; 3,4-Dimethyl-6- chlorophenol; 6-Chloro-3,4- xylenol	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
InChI Key	PSOJLBXHRBFLLQ- UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[4]</a>

## Safety and Hazard Information

**2-Chloro-4,5-dimethylphenol** is classified as an irritant.[\[3\]](#)[\[5\]](#) Appropriate handling procedures should be followed in a laboratory setting. Key hazard data is presented below.

Hazard Information	Details	Source
Signal Word	Warning	<a href="#">[3][5]</a>
Hazard Codes	Xi (Irritant)	<a href="#">[3][5]</a>
Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	<a href="#">[3][5]</a>
Risk Statements	36/37/38 (Irritating to eyes, respiratory system and skin)	<a href="#">[3][5]</a>
Precautionary Statements	P261, P280a, P304+P340, P305+P351+P338, P405, P501a	<a href="#">[3]</a>
Storage Temperature	Room Temperature, Inert atmosphere	<a href="#">[3]</a>

## Experimental Protocols

### Synthesis Protocol: Chlorination of 3,4-Dimethylphenol

The synthesis of **2-Chloro-4,5-dimethylphenol** can be achieved via the electrophilic chlorination of 3,4-dimethylphenol (3,4-xylenol), which is a common upstream precursor.[\[6\]](#) The hydroxyl group of the phenol is a strongly activating ortho-, para-director, and since the para-position is blocked by a methyl group, chlorination is directed to one of the ortho-positions.

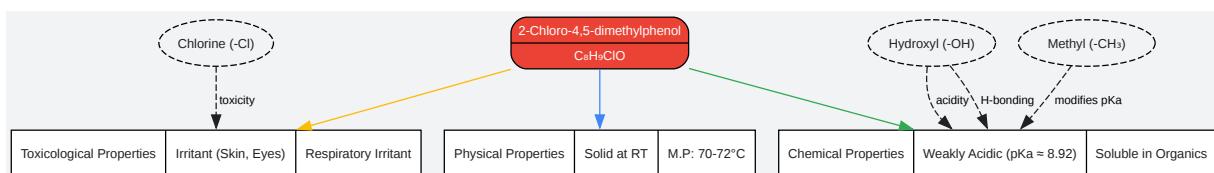
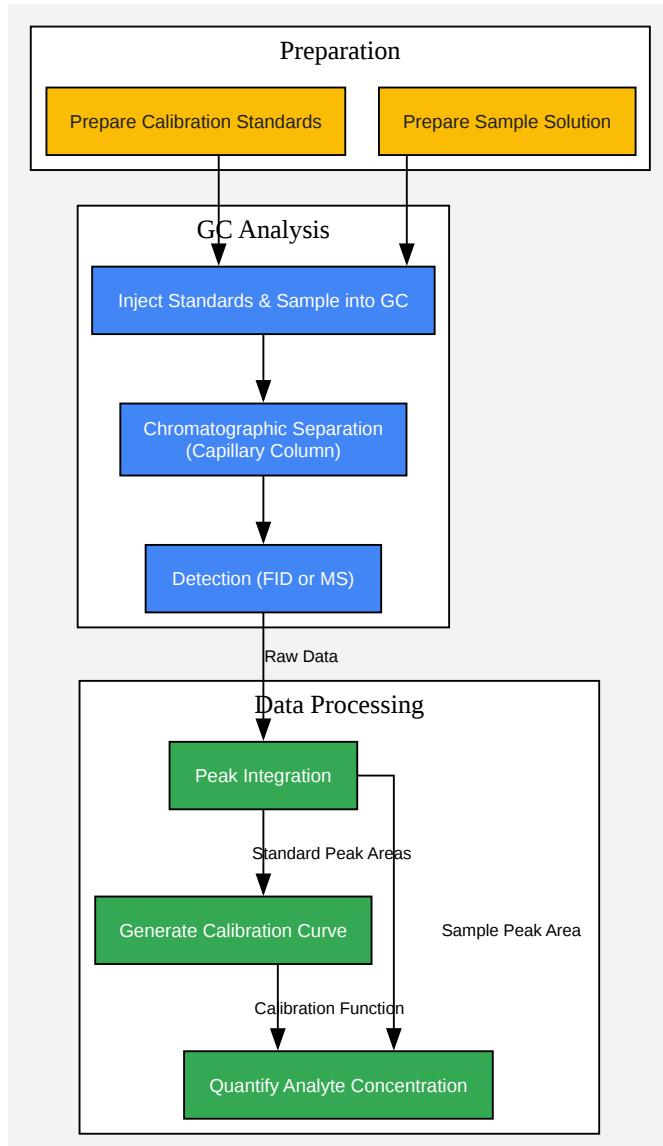
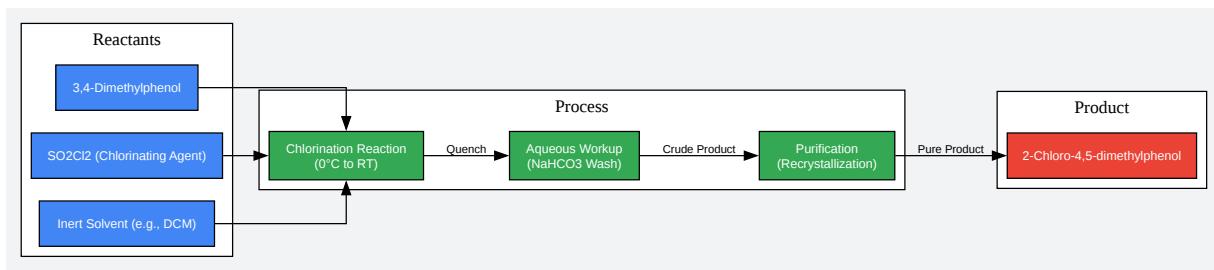
#### Materials:

- 3,4-Dimethylphenol (3,4-xylenol)
- Sulfuryl chloride ( $\text{SO}_2\text{Cl}_2$ ) or another suitable chlorinating agent
- A suitable inert solvent (e.g., dichloromethane, acetic acid)[\[6\]](#)
- Lewis acid catalyst (optional, e.g.,  $\text{AlCl}_3$ )

- Sodium bicarbonate solution (aqueous)
- Anhydrous magnesium sulfate
- Reaction flask, magnetic stirrer, dropping funnel, and condenser

**Methodology:**

- **Reaction Setup:** In a well-ventilated fume hood, dissolve 3,4-dimethylphenol in the chosen inert solvent within a round-bottom flask equipped with a magnetic stirrer.
- **Chlorination:** Cool the solution in an ice bath. Add the chlorinating agent (e.g., sulfonyl chloride) dropwise to the stirred solution over a period of 30-60 minutes. The molar ratio of 3,4-dimethylphenol to the chlorinating agent should be approximately 1:1.
- **Reaction Monitoring:** Allow the reaction to proceed at room temperature for several hours. Monitor the reaction's progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting material is consumed.
- **Workup:** Once the reaction is complete, quench the reaction mixture by slowly adding it to a saturated aqueous solution of sodium bicarbonate to neutralize any remaining acid.
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the organic layer, and wash it sequentially with water and brine.
- **Drying and Concentration:** Dry the isolated organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude product can be purified by recrystallization from a suitable solvent (e.g., hexane/ethyl acetate mixture) or by column chromatography to yield pure **2-Chloro-4,5-dimethylphenol**.



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- To cite this document: BenchChem. [2-Chloro-4,5-dimethylphenol CAS number 1124-04-5 properties]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b075673#2-chloro-4-5-dimethylphenol-cas-number-1124-04-5-properties>

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